

Proper Disposal of Penicillin G Benzathine (C₃₁H₃₃N₃O₇S)

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Compound of Interest

Compound Name: C₃₁H₃₃N₃O₇S

Cat. No.: B15173839

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For Immediate Reference: Do Not Dispose of Down the Drain or in Regular Trash

Penicillin G benzathine is an antibiotic that requires careful and compliant disposal to prevent environmental contamination and the development of antibiotic resistance. This guide provides detailed procedures for its safe handling and disposal in a laboratory setting.

Hazard Identification and Safety Precautions

Penicillin G benzathine is classified as harmful if swallowed and may cause allergy or asthma symptoms or breathing difficulties if inhaled.^{[1][2][3]} It is crucial to avoid all personal contact, including inhalation, and to wear appropriate personal protective equipment (PPE) when handling this compound.^{[1][4]}

Recommended Personal Protective Equipment (PPE):

- **Respiratory Protection:** In case of inadequate ventilation, wear respiratory protection. A NIOSH-approved respirator is recommended.
- **Hand Protection:** Wear protective gloves.
- **Eye Protection:** Use safety glasses with side-shields or goggles.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.

Step-by-Step Disposal Procedure

The disposal of Penicillin G benzathine must adhere to federal, state, and local regulations.^[2]
^[4]

- Waste Identification:
 - Characterize the waste. Determine if the Penicillin G benzathine waste is contaminated with other hazardous materials. This will dictate the final disposal route.
 - Pure, unused Penicillin G benzathine, as well as grossly contaminated materials (e.g., spill cleanup debris), should be considered hazardous waste.
- Containerization:
 - Place the waste in a designated, compatible, and properly sealed hazardous waste container.^[5]
 - The container must be clearly labeled with the words "Hazardous Waste," the chemical name ("Penicillin G benzathine"), and the accumulation start date.^[5]
- Storage:
 - Store the sealed container in a designated hazardous waste accumulation area.
 - Ensure the storage area is secure and away from incompatible materials, such as oxidizing agents.^[4]
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the contractor with the Safety Data Sheet (SDS) for Penicillin G benzathine.
 - Disposal will likely be through incineration at a permitted facility. One recommendation is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[3]

- Spill Management:
 - In case of a spill, immediately alert personnel in the area.[\[4\]](#)
 - For minor spills, dampen the material with water to prevent dusting before sweeping it up.[\[4\]](#)
 - Place the collected material into a suitable container for disposal as hazardous waste.[\[1\]](#)[\[4\]](#)
 - For major spills, evacuate the area and contact your institution's emergency responders.[\[4\]](#)

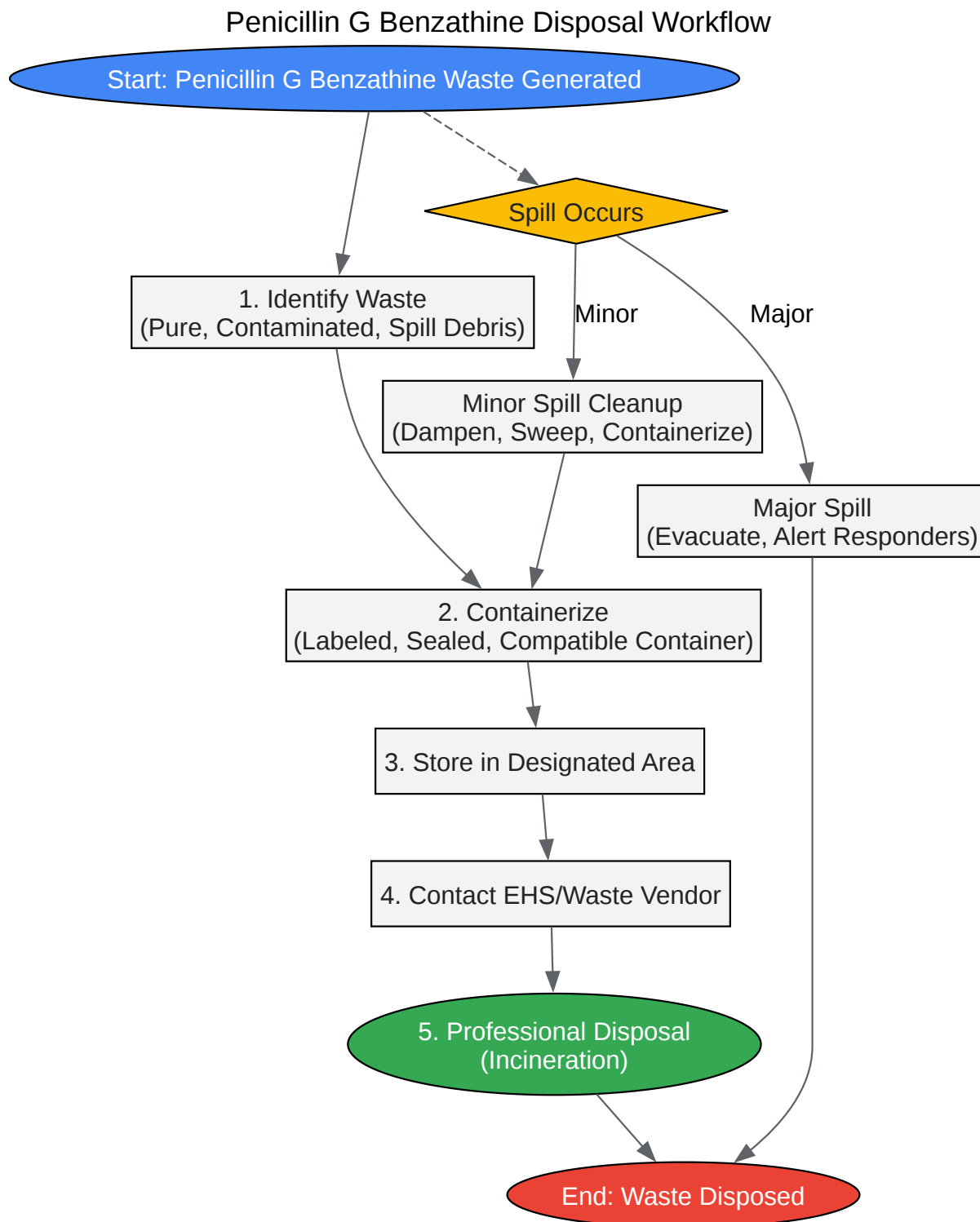
Decontamination of Labware

- Initial Rinse:
 - Rinse contaminated labware with a suitable solvent (e.g., water, followed by a solvent in which Penicillin G benzathine is soluble, such as formamide or alcohol).[\[4\]](#)
 - Collect the first rinse as hazardous waste.
- Washing:
 - After the initial rinse, wash the labware with soap and water.
 - The wash water should be collected for treatment before disposal and not be allowed to enter drains.[\[4\]](#)
- Disposal of Empty Containers:
 - Empty containers may retain product residue.[\[4\]](#) Do not reuse them.
 - Puncture the containers to prevent reuse and dispose of them as solid waste, following institutional guidelines.[\[4\]](#)

Quantitative Data Summary

Property	Value	Reference
Oral LD50 (Mouse)	2000 mg/kg	[4]
Intraperitoneal LD50 (Mouse)	460 mg/kg	[4]
Solubility in Water	0.15 mg/mL	[4]
Solubility in Alcohol	5.2 mg/mL	[4]
Solubility in Acetone	1.5 mg/mL	[4]
Solubility in Formamide	28.0 mg/mL	[4]

Disposal Workflow



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Caption: Disposal workflow for Penicillin G Benzathine.

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